

CJ-21,058 stability and storage conditions

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Compound of Interest

Compound Name: CJ-21,058

Cat. No.: B15568460

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CJ-21058 | CAS 309943-69-5 | MedKoo Storage: CJ-21058 is stored at -20°C in crystalline solid form. For obtaining a higher solubility, please warm the tube at 37°C and shake it in the ultrasonic bath for a while. Stock solution can be stored below -20°C for several months. [1...](#) **CJ-21,058** Storage and handling. **CJ-21,058** may be provided as a solid, in which case it is recommended to be stored at -20°C. It may also be provided in a solution, as it is soluble in DMSO. For biological experiments, the solubility of **CJ-21,058** in DMSO is up to 19.38 mg/mL. [2...](#) Cayman Chemical Storage: -20°C. Shipping: Room temperature in continental US; may vary elsewhere. Stability: ≥ 2 years. +. **CJ-21,058** is supplied as a crystalline solid. A stock solution may be made by dissolving the **CJ-21,058** in the solvent of choice, which should be purged with an inert gas. [3...](#) CJ-21058, Medchemexpress Storage. Powder, -20°C, 3 years; 4°C, 2 years. In solvent, -80°C, 6 months; -20°C, 1 month. Solvent & Solubility. [1...](#) CJ-21058 - Santa Cruz Biotechnology Storage: Store at -20°C. Description: **CJ-21,058** is a SecA inhibitor that blocks ATP-dependent translocation of precursor proteins across the bacterial cell membrane. [4...](#) **CJ-21,058** | CAS 309943-69-5 **CJ-21,058** is a natural product that has been found in *F. javanicum* and has antibacterial activity. It is an inhibitor of SecA (IC₅₀ = 15 µg/ml), an ATPase that is essential for protein translocation in bacteria. [5...](#) **CJ-21,058** is a SecA inhibitor that blocks ATP-dependent translocation of precursor proteins across the bacterial cell membrane. [6...](#) CJ-21058 is a specific inhibitor of SecA, an essential ATPase in bacteria that is responsible for protein translocation. It was found to inhibit the growth of *S. aureus* and other Gram-positive bacteria. [7](#) **CJ-21,058** is a natural product that has been found in *F. javanicum* and has antibacterial activity. It is an inhibitor of SecA (IC₅₀ = 15 µg/ml), an ATPase that is essential for protein translocation in bacteria. --INVALID-LINK-- Notes and Protocols for **CJ-21,058**: Stability and Storage**

For Researchers, Scientists, and Drug Development Professionals

Introduction

CJ-21,058 is a natural product isolated from *Fusarium javanicum* that exhibits antibacterial activity. It functions as an inhibitor of SecA, an essential ATPase in bacteria responsible for protein translocation across the cell membrane. Specifically, it has been shown to inhibit the growth of *Staphylococcus aureus* and other Gram-positive bacteria. The IC₅₀ value for SecA inhibition is 15 µg/mL. Given its potential as an antibacterial agent, understanding the stability and proper storage conditions of **CJ-21,058** is crucial for maintaining its biological activity and ensuring the reproducibility of experimental results. This document provides a comprehensive overview of the stability and storage protocols for **CJ-21,058**.

Physicochemical Properties

Property	Value
Molecular Formula	C ₂₃ H ₃₃ NO ₄
Molecular Weight	387.51
CAS Number	309943-69-5

Stability and Storage Conditions

The stability of **CJ-21,058** is dependent on its physical state (solid or in solution) and the storage temperature.

Solid Form

As a crystalline solid, **CJ-21,058** is relatively stable. For long-term storage, it is recommended to keep it at -20°C. [7] Under these conditions, the compound is reported to be stable for at least two years. Some suppliers suggest that in powder form, it can be stored for up to three years at -20°C and for two years at 4°C.

In Solution

The stability of **CJ-21,058** in solution is more limited and highly dependent on the solvent and storage temperature.

- Solubility: **CJ-21,058** is soluble in DMSO, with a solubility of up to 19.38 mg/mL.

- Storage of Stock Solutions: Stock solutions can be stored at temperatures below -20°C for several months. [7] More specifically, when dissolved in a solvent, it is recommended to store at -80°C for up to six months or at -20°C for up to one month. To prepare a stock solution, dissolve the crystalline solid in the solvent of choice, and it is recommended to purge the solution with an inert gas. For instances of lower solubility, warming the tube to 37°C and using an ultrasonic bath can aid in dissolution. [7] Table 1: Summary of Recommended Storage Conditions and Stability

Form	Storage Temperature	Duration
Crystalline Solid	-20°C	≥ 2 years
Crystalline Solid	-20°C	3 years
Crystalline Solid	4°C	2 years
In Solvent	≤ -20°C	Several months [7]
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Experimental Protocols

While specific, detailed experimental protocols for the stability testing of **CJ-21,058** are not readily available in the public domain, a general protocol for assessing the stability of a compound like **CJ-21,058** is provided below. This can be adapted by researchers to suit their specific needs and available analytical instrumentation (e.g., HPLC, LC-MS).

General Protocol for Assessing Solution Stability

This protocol outlines a method to determine the stability of **CJ-21,058** in a specific solvent at various temperatures over time.

Materials:

- CJ-21,058** (crystalline solid)
- High-purity solvent (e.g., DMSO)

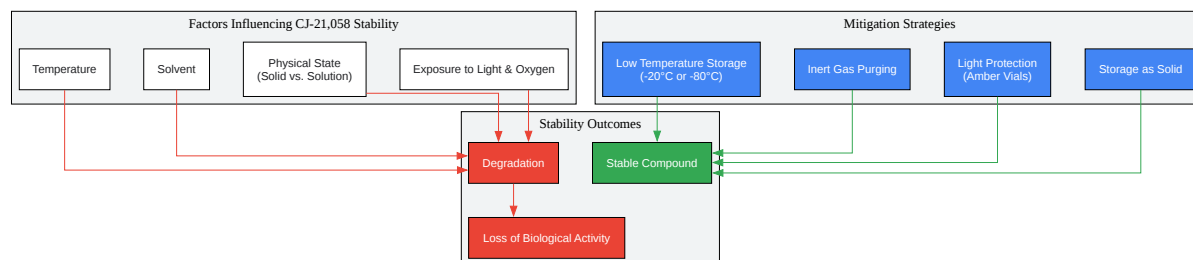
- Inert gas (e.g., argon or nitrogen)
- Calibrated analytical balance
- Volumetric flasks
- Pipettes
- HPLC or LC-MS system with a suitable column (e.g., C18)
- Temperature-controlled storage units (-80°C, -20°C, 4°C, room temperature)
- Light-protective containers (e.g., amber vials)

Procedure:

- Preparation of Stock Solution:
 - Accurately weigh a known amount of **CJ-21,058**.
 - Dissolve the compound in the chosen solvent to a specific concentration (e.g., 10 mg/mL).
 - Purge the resulting solution with an inert gas for 1-2 minutes to remove dissolved oxygen.
 - Aliquot the stock solution into multiple light-protective containers.
- Time-Zero Analysis:
 - Immediately analyze a fresh aliquot of the stock solution using a validated HPLC or LC-MS method to determine the initial concentration and purity. This will serve as the time-zero reference.
- Storage:
 - Store the aliquots at the different temperature conditions to be tested (e.g., -80°C, -20°C, 4°C, and room temperature).
 - For each temperature, prepare multiple aliquots to be analyzed at different time points.

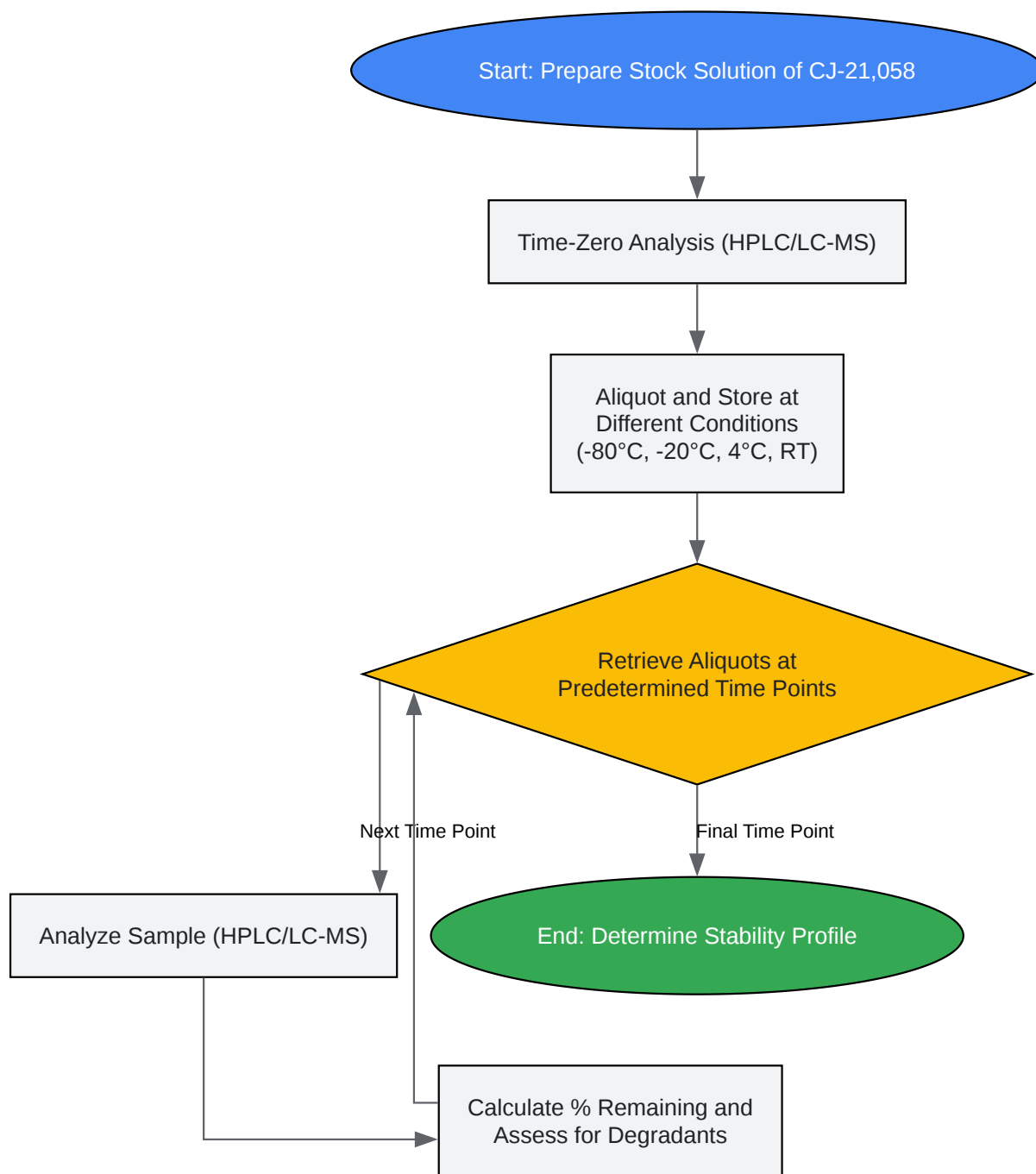
- Stability Assessment at Various Time Points:
 - At predetermined time intervals (e.g., 1, 2, 4, 8, 12, 24 weeks), retrieve one aliquot from each storage temperature.
 - Allow the aliquot to equilibrate to room temperature.
 - Analyze the sample using the same analytical method as the time-zero analysis.
 - Record the concentration and purity of **CJ-21,058**. Note the appearance of any new peaks in the chromatogram, which may indicate degradation products.
- Data Analysis:
 - Calculate the percentage of **CJ-21,058** remaining at each time point relative to the time-zero measurement.
 - Plot the percentage of remaining **CJ-21,058** against time for each storage condition.
 - Determine the time at which the concentration of **CJ-21,058** falls below a certain threshold (e.g., 90%) to establish its stability under those conditions.

Visualizations



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Caption: Factors influencing the stability of **CJ-21,058**.



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Caption: General workflow for a stability study of **CJ-21,058**.

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